

PF-9184: Chemical Identity & Storage

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **pf-9184**

Cat. No.: S539305

Get Quote

This section covers the compound's basic information and critical handling parameters for maintaining its stability.

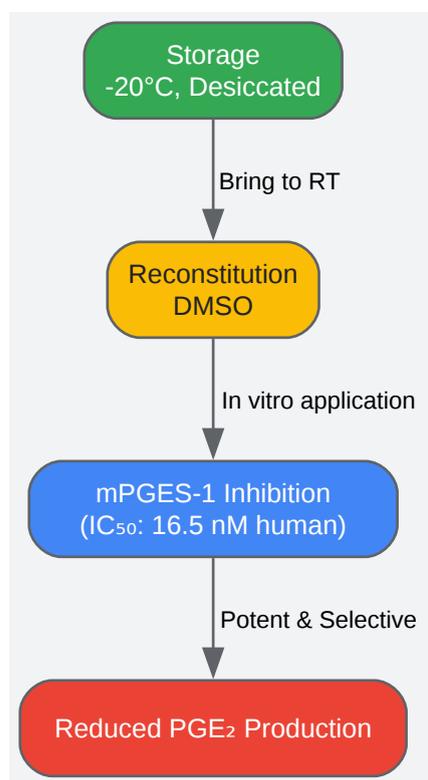
Property	Specification
Chemical Name	N-[3',4'-Dichloro(1,1'-biphenyl)-yl]-4-hydroxy-2H-1,2-benzothiazine-3-carboxamide 1,1-dioxide [1]
CAS Number	1221971-47-6 [1] [2]
Molecular Formula	C ₂₁ H ₁₄ Cl ₂ N ₂ O ₄ S [1] [2]
Molecular Weight	461.32 g/mol [1] [2]
Purity	≥95% (HPLC) [1] [2]
Storage	-20°C, desiccated [1] [2]
Solubility	DMSO [2]

- **Q: What are the critical storage conditions for PF-9184?**
 - **A: PF-9184** should be stored **desiccated at -20°C**, both for short-term and long-term stability. Always allow the vial to reach room temperature before opening to prevent moisture condensation [1] [2].

Handling Precautions & Safety

- **Q: What personal protective equipment (PPE) should be used when handling PF-9184?**
 - **A:** While the search results do not specify PPE, as a standard laboratory practice for handling potent bioactive compounds, you should wear appropriate gloves, a lab coat, and safety glasses.
- **Q: How should I prepare and handle solutions of PF-9184?**
 - **A:** **PF-9184** is soluble in **DMSO** [2]. Prepare stock solutions in a certified chemical fume hood. It is recommended to make aliquots of the stock solution to avoid repeated freeze-thaw cycles.

The following diagram outlines the core workflow for handling **PF-9184** and its primary biological target based on available information.



[Click to download full resolution via product page](#)

Pharmacological Profile & Experimental Design

This quantitative data is essential for planning and interpreting your experiments.

Activity & Selectivity Parameter	Value	Experimental Context
Human mPGES-1 IC ₅₀	16.5 nM	Recombinant enzyme inhibition [1]
Rat mPGES-1 IC ₅₀	1080 nM	Recombinant enzyme inhibition [1]
Selectivity over COX-1/2	>6500-fold	Demonstrates specificity for mPGES-1 [1]
Cellular PGE ₂ Inhibition	Active	IL-1β-induced PGE ₂ synthesis in cells [1]

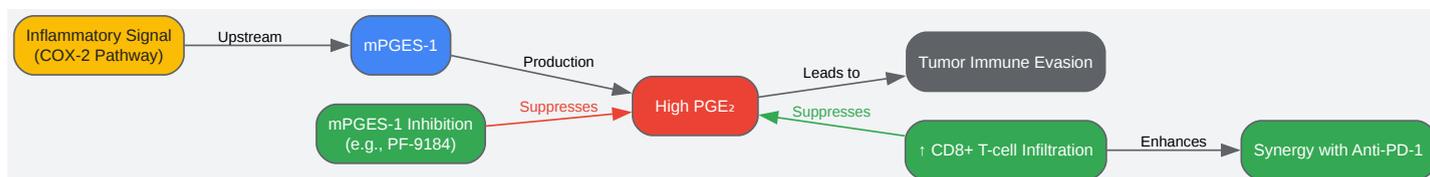
- **Q: What is the core biological activity of PF-9184?**
 - **A: PF-9184** is a **potent and selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1)**. It effectively blocks the production of prostaglandin E2 (PGE₂) with high specificity, showing minimal activity against the related COX-1 and COX-2 enzymes [1].
- **Q: Why is mPGES-1 a target of interest in research?**
 - **A:** Inhibition of mPGES-1 is being explored as a potential strategy to overcome tumor-mediated immunosuppression. Research in melanoma models shows that mPGES-1 knockout can increase CD8+ T-cell infiltration into tumors and work synergistically with anti-PD-1 immunotherapy to cause durable tumor regression [3]. This makes mPGES-1 a compelling target in immuno-oncology research.

Troubleshooting Common Issues

- **Q: I observed precipitation when diluting my stock solution into an aqueous buffer. What should I do?**
 - **A:** This is common with DMSO stocks. Ensure the final DMSO concentration in your assay is low (typically ≤0.1-0.5%). You can try slowly adding the stock solution to vigorously stirred assay buffer. For cell-based assays, confirm the compound is soluble at the working concentration and that the culture medium is at the correct pH and temperature.
- **Q: The inhibitory effect in my cellular assay is lower than expected. What could be the cause?**
 - **A:** Consider these factors:
 - **Species Specificity:** **PF-9184** is significantly less potent against rat mPGES-1 (IC₅₀ = 1080 nM) compared to human (IC₅₀ = 16.5 nM). Verify the model system's relevance [1].
 - **Cell System Validation:** Ensure your cellular model expresses mPGES-1. The enzyme is often induced by pro-inflammatory stimuli like IL-1β, which was used in the original characterization study [1].
 - **Stock Solution Age:** Repeated freeze-thaw cycles or prolonged storage of stock solutions in solution can lead to compound degradation.

Experimental Context: mPGES-1 in Cancer Research

The diagram below illustrates the key research findings that establish mPGES-1 as a potential therapeutic target in the tumor microenvironment.



Click to download full resolution via product page

Important Usage Notes

- **Licensing:** **PF-9184** is sold for research purposes under an agreement from Pfizer Inc [1]. Ensure your use complies with relevant material transfer agreements.
- **Intended Use:** This compound, like others from suppliers such as Tocris, is intended for laboratory research only and is not for human diagnostic or therapeutic use [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. PF 9184 | CAS 1221971-47-6 | PF9184 [tocris.com]
2. PF-9184 CAS: 1221971-47-6 - Synthase [aobious.com]
3. The COX2 effector microsomal PGE2 synthase-1 is a ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [PF-9184: Chemical Identity & Storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539305#pf-9184-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com